

Application Notes and Protocols: Barium Iodide Dihydrate in Organic Synthesis

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Compound of Interest

Compound Name: Barium iodide dihydrate

Cat. No.: B1341596

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Introduction

Barium iodide dihydrate ($\text{BaI}_2 \cdot 2\text{H}_2\text{O}$) is an inorganic salt that serves as a key precursor in specialized areas of organic synthesis. While not a direct catalyst or reagent in a broad range of organic transformations, its primary and critical application lies in the preparation of highly reactive organobarium reagents. These reagents are particularly valuable for the regio- and stereoselective formation of carbon-carbon bonds, offering unique reactivity compared to more common organometallic reagents like those of magnesium (Grignard reagents) or lithium.

This document provides detailed application notes and experimental protocols for the use of **barium iodide dihydrate** in the synthesis of organobarium reagents and their subsequent application in the allylation of carbonyl compounds.

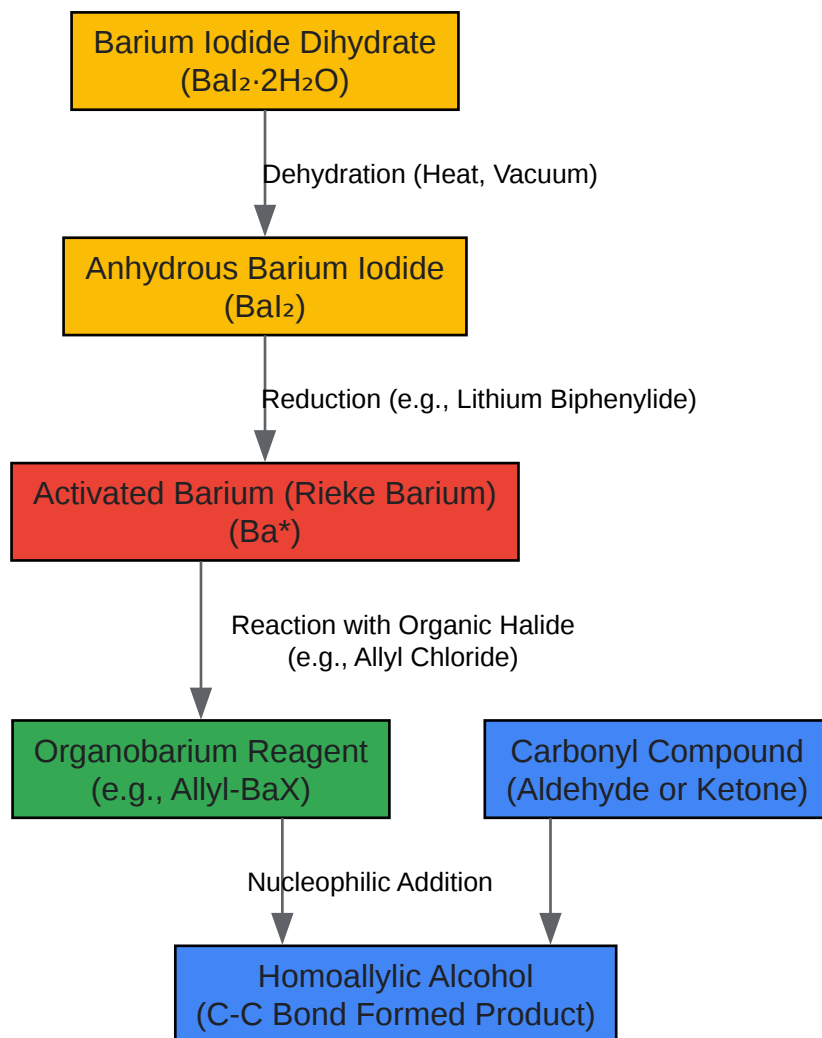
Primary Application: Precursor to Organobarium Reagents for Carbon-Carbon Bond Formation

The principal role of **barium iodide dihydrate** in organic synthesis is as a starting material for the generation of "activated" barium metal, often referred to as Rieke Barium.^[1] This highly reactive form of barium is not commercially available and must be prepared in situ. The process involves the dehydration of **barium iodide dihydrate** to its anhydrous form, followed by reduction with a suitable reducing agent, such as lithium biphenylide.^{[1][2]} The resulting

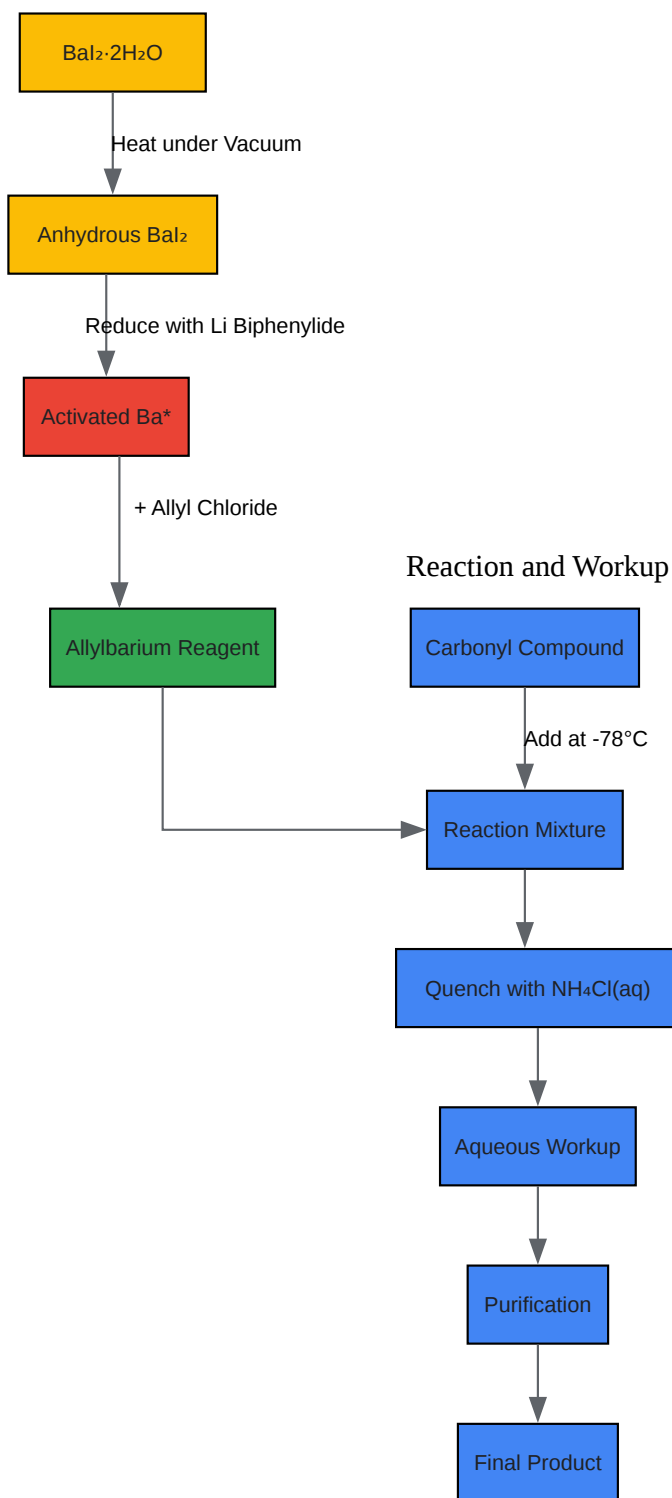
activated barium slurry can then be used to form organobarium reagents, such as allylbarium and arylbarium compounds, which are potent nucleophiles for C-C bond formation.^{[2][3]}

Logical Workflow

The overall process can be visualized as a three-step sequence:



Preparation of Reagents

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